

# In-Depth Technical Guide: Safety and Handling of 4-(Pyrrolidin-1-ylcarbonyl)aniline

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Pyrrolidin-1-ylcarbonyl)aniline

Cat. No.: B185276

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(Pyrrolidin-1-ylcarbonyl)aniline** (CAS No: 56302-41-1), a compound of interest in chemical research and drug development. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining a safe laboratory environment.

## Chemical and Physical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The table below summarizes key data for **4-(Pyrrolidin-1-ylcarbonyl)aniline**.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O	[1]
Molecular Weight	190.24 g/mol	[1]
Appearance	Solid	
InChI Key	WDNQOCWBZBGFHU-UHFFFAOYSA-N	[1]
CAS Number	56302-41-1	[1]

## Hazard Identification and GHS Classification

**4-(Pyrrolidin-1-ylcarbonyl)aniline** is classified as a hazardous substance. The following table outlines its GHS classification.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed[1]	
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[1]	
Serious Eye Damage/Eye Irritation	2A	Warning	H319: Causes serious eye irritation[1]	
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	Warning	H335: May cause respiratory irritation	

Note: The GHS classification is based on available data and may be subject to revision.

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures are critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Contact	Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.

## Handling and Storage

Proper handling and storage practices are essential to minimize risk.

### Handling

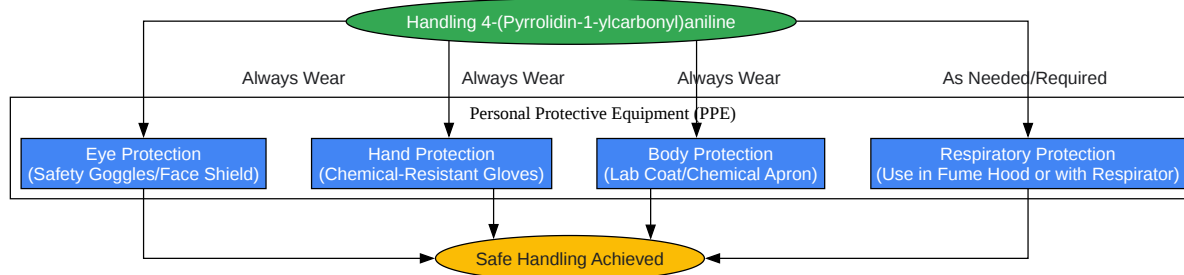
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where this chemical is handled.

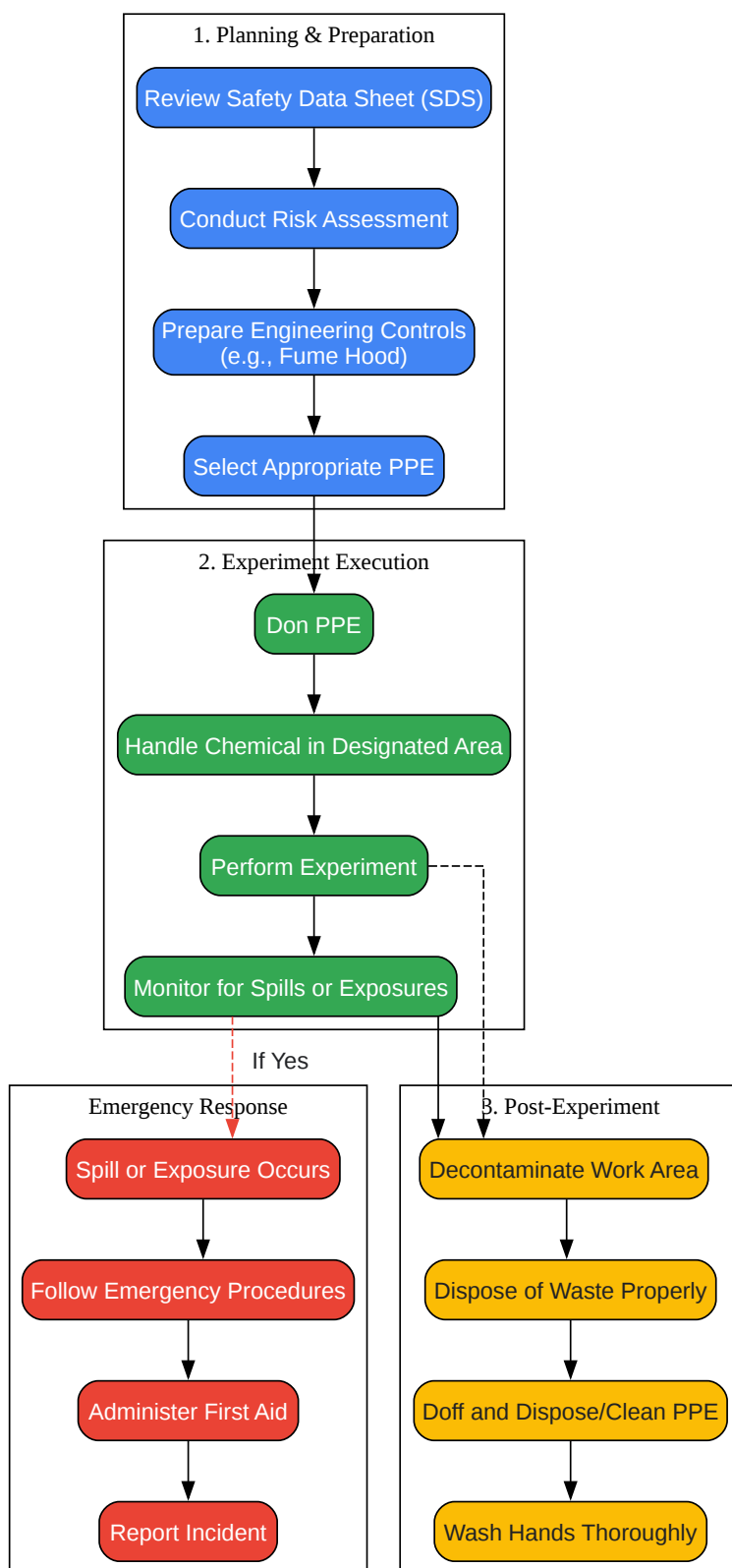
### Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store locked up.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following diagram outlines the recommended PPE for handling **4-(Pyrrolidin-1-ylcarbonyl)aniline**.





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## References

- 1. 4-(Pyrrolidin-1-ylcarbonyl)aniline | C<sub>11</sub>H<sub>14</sub>N<sub>2</sub>O | CID 577800 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)